

Application Notes and Protocols: Agalmatolite in Refractory Brick Manufacturing

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Compound of Interest

Compound Name: AGALMATOLITE

Cat. No.: B1172292

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These application notes provide a comprehensive overview of the utilization of **agalmatolite**, a hydrated aluminum silicate mineral also known as pyrophyllite, in the production of high-performance refractory bricks. This document details the mineral's beneficial properties, outlines the manufacturing process, presents key performance data, and provides detailed experimental protocols for quality assessment.

Introduction to Agalmatolite in Refractories

Agalmatolite, with the chemical formula $\text{Al}_2\text{Si}_4\text{O}_{10}(\text{OH})_2$, is a phyllosilicate mineral valued in the refractory industry for its unique combination of properties. When exposed to high temperatures, typically above 1200°C , **agalmatolite** transforms into mullite ($3\text{Al}_2\text{O}_3 \cdot 2\text{SiO}_2$), a stable phase that imparts excellent high-temperature strength and stability to refractory products.^[1] Its use in refractory bricks can lead to improved thermal shock resistance, low thermal expansion, and enhanced resistance to chemical attack.^{[1][2]}

The primary advantages of incorporating **agalmatolite** into refractory formulations include:

- **High Refractoriness:** **Agalmatolite**-based bricks can withstand high temperatures, with a softening temperature under load that makes them suitable for various furnace linings.
- **Excellent Thermal Stability:** The conversion to mullite at high temperatures contributes to the dimensional stability and structural integrity of the bricks during thermal cycling.^[1]

- Low Thermal Expansion: A low coefficient of thermal expansion minimizes the internal stresses that can lead to cracking and spalling during rapid temperature changes.[2]
- Good Thermal Shock Resistance: The inherent properties of **agalmatolite** and the resulting mullite phase contribute to the material's ability to withstand sudden temperature fluctuations without significant degradation.[1][2]
- Chemical Inertness: **Agalmatolite** offers good resistance to corrosion from molten metals and slags.[1]

Data Presentation: Physicochemical Properties

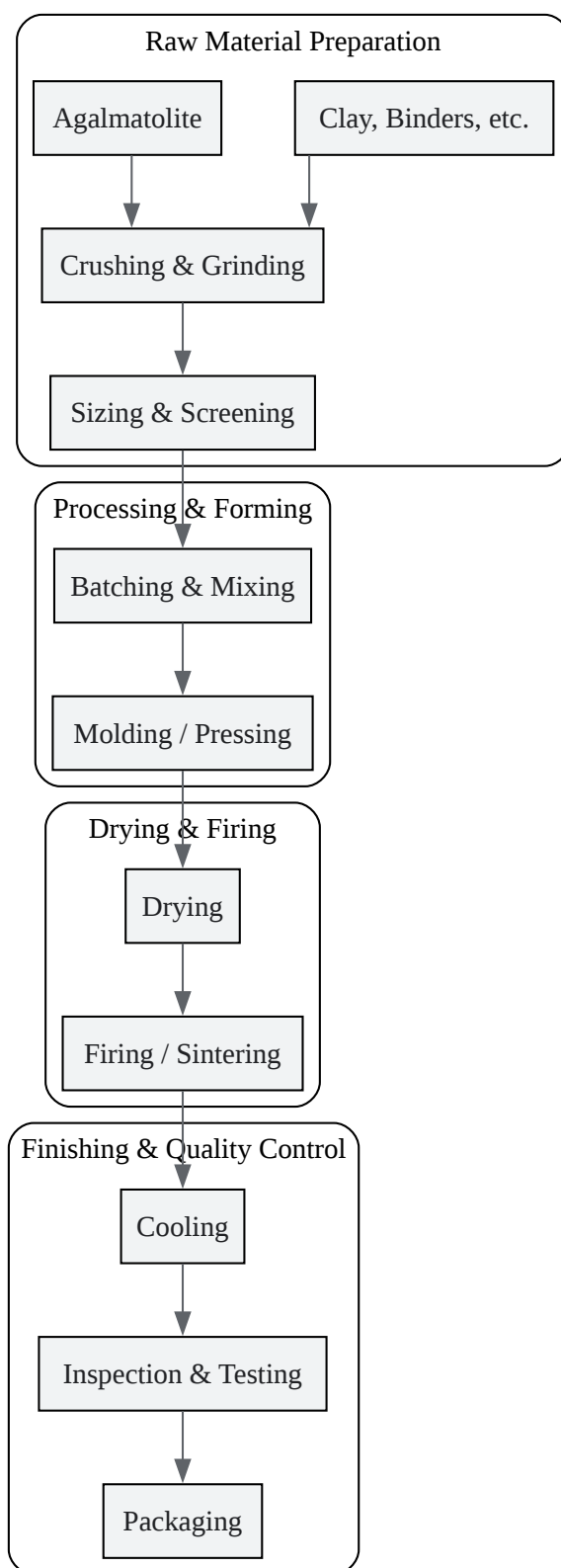
The following table summarizes the typical physical and chemical properties of a refractory brick formulated with **agalmatolite** as a primary raw material. This data is essential for comparing the performance of **agalmatolite**-based bricks with other refractory materials and for selecting the appropriate material for a specific application.

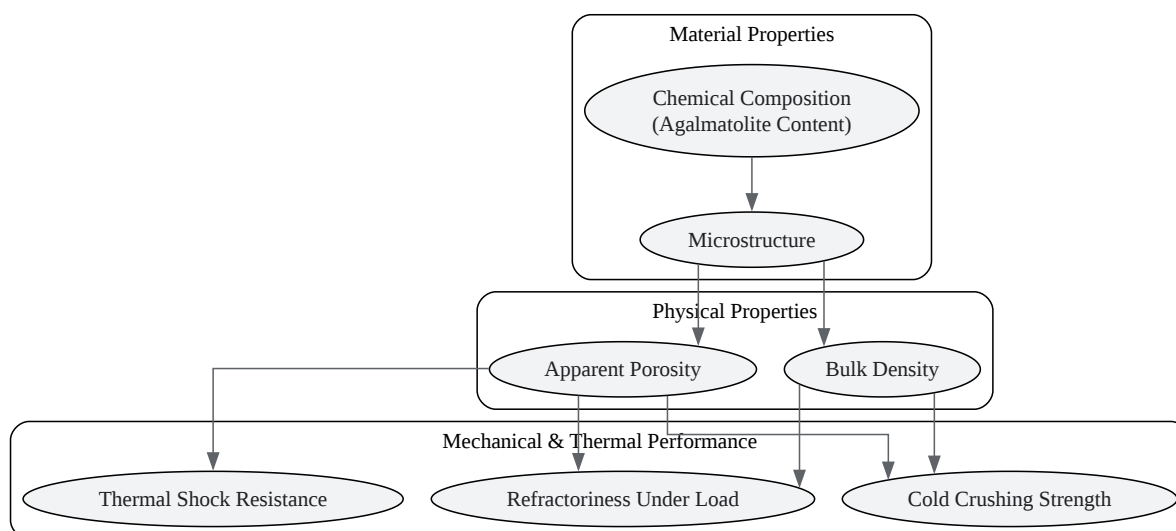
| Property | Unit | Value |
|--|-------------------|-------|
| Physical Properties | | |
| Density | g/cm ³ | ≥2.0 |
| Apparent Porosity | % | ≤20.0 |
| Cold Crushing Strength | MPa | ≥40.0 |
| Flexural Strength | MPa | 7 |
| Refractoriness Under Load (0.2MPa) | °C | ≥1330 |
| Thermal Expansion (at 1000°C) | % | ≤0.55 |
| Thermal Expansion (at 1400°C) | % | ≤0.57 |
| Thermal Conductivity (at 400°C) | W/mK | ≤1.2 |
| Thermal Conductivity (at 1000°C) | W/mK | ≤1.4 |
| Permanent Linear Change (at 1300°C/2h) | % | ±0.2 |
| Chemical Composition | | |
| SiO ₂ | wt % | ≥70 |
| Al ₂ O ₃ | wt % | ≤23 |
| Fe ₂ O ₃ | wt % | ≤2.0 |
| TiO ₂ | wt % | ≤1.5 |
| Alkalis (Na ₂ O+K ₂ O) | wt % | ≤3.0 |

Table 1: Physical and chemical indicators of a typical **agalmatolite** (pyrophyllite) refractory brick.

Manufacturing Workflow

The production of **agalmatolite**-based refractory bricks follows a multi-stage process that is critical to achieving the desired final properties. The workflow diagram below illustrates the key steps, from raw material preparation to final product inspection.





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References

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